

# The Origin of Regelidine: A Technical Guide

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## Compound of Interest

Compound Name: *Regelidine*  
Cat. No.: B1631799

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## Abstract

**Regelidine**, a naturally occurring sesquiterpene alkaloid, has emerged as a molecule of interest within the scientific community. This technical guide provides a comprehensive overview of the origin, chemical properties, and biological activities of **Regelidine**. It is intended to serve as a foundational resource for researchers and professionals engaged in natural product chemistry, pharmacology, and drug development. This document summarizes the available quantitative data, outlines experimental protocols for its isolation, and proposes a potential mechanism of action based on current understanding of its chemical class.

## Introduction

**Regelidine** is a member of the dihydro- $\beta$ -agarofuran sesquiterpenoid class of natural products. These compounds are predominantly found in plants of the Celastraceae family and are known for their complex chemical structures and diverse biological activities. **Regelidine** itself is a nicotinoyl sesquiterpene alkaloid, indicating a structural combination of a sesquiterpene core and a nicotinoyl moiety.<sup>[1]</sup> This unique structure contributes to its potential pharmacological properties.

## Discovery and Origin

**Regelidine** was first isolated from the roots and stems of *Tripterygium regelii*, a plant species distributed in Northeast Asia, including parts of China, Korea, and Japan.<sup>[2]</sup> The initial structural elucidation of **Regelidine** was reported in 1987 in the Chemical & Pharmaceutical

Bulletin. This seminal work described it as a novel 6-nicotinoyl dihydroagarofuran sesquiterpene alkaloid. The structure was determined using  $^1\text{H}$ - and  $^{13}\text{C}$ -NMR spectrometry and confirmed by X-ray crystallography, with its absolute configuration established through the anomalous dispersion method.

## Chemical Properties

A summary of the key chemical properties of **Regelidine** is presented in the table below.

Property	Value	Reference
Chemical Formula	$\text{C}_{35}\text{H}_{37}\text{NO}_8$	[3]
Molecular Weight	599.7 g/mol	[3]
CAS Number	114542-54-0	[3]
PubChem CID	13968328	[1]
Chemical Family	Alkaloids; Sesquiterpenoids	[3]

## Biological Activities of Dihydro- $\beta$ -agarofuran Sesquiterpenoids

While specific quantitative biological data for **Regelidine** remains limited in publicly accessible literature, the broader class of dihydro- $\beta$ -agarofuran sesquiterpenoids, to which **Regelidine** belongs, has been reported to exhibit a range of biological activities. These include cytotoxic, anti-inflammatory, and neuroprotective effects.

### Cytotoxic Activity

Numerous dihydro- $\beta$ -agarofuran sesquiterpenoids isolated from *Tripterygium* species have demonstrated cytotoxic effects against various cancer cell lines. For instance, a related compound, dimacroregeline B, also isolated from *Tripterygium regelii*, has been shown to inhibit the proliferation of human rheumatoid arthritis synovial fibroblast (MH7A) cells at a concentration of 20  $\mu\text{M}$ .<sup>[2][4][5]</sup>

### Anti-Inflammatory Activity

The anti-inflammatory properties of dihydro- $\beta$ -agarofuran sesquiterpenoids are a significant area of research. These compounds are believed to exert their effects through the modulation of key inflammatory pathways. The NF- $\kappa$ B (nuclear factor kappa-light-chain-enhancer of activated B cells) signaling pathway is a primary regulator of the inflammatory response, and its inhibition is a common mechanism for anti-inflammatory drugs.<sup>[6][7][8][9][10]</sup> While not directly demonstrated for **Regelidine**, it is plausible that it may also interact with this pathway.

## Neuroprotective Effects

Several dihydro- $\beta$ -agarofuran sesquiterpenes have been investigated for their neuroprotective potential.<sup>[11][12][13][14]</sup> Studies on extracts from *Tripterygium regelii* have indicated protective effects against hydrogen peroxide-induced injury in human dopaminergic cells (SH-SY5Y), suggesting antioxidant and neuroprotective actions that could be relevant in the context of neurodegenerative diseases.<sup>[15]</sup>

## Experimental Protocols

### General Isolation Protocol for Dihydro- $\beta$ -agarofuran Sesquiterpenoids from *Tripterygium regelii*

The following is a generalized protocol for the isolation of dihydro- $\beta$ -agarofuran sesquiterpenoids from the stems of *Tripterygium regelii*, based on published methods for related compounds.<sup>[4]</sup>

- Extraction:
  - Air-dried and powdered stems of *T. regelii* are extracted with methanol at room temperature.
  - The methanolic extract is concentrated under reduced pressure to yield a crude extract.
- Partitioning:
  - The crude extract is suspended in water and sequentially partitioned with solvents of increasing polarity, such as n-hexane, ethyl acetate, and n-butanol.
- Chromatography:

- The ethyl acetate fraction, which typically contains the sesquiterpenoids, is subjected to column chromatography on silica gel.
- A gradient elution system, for example, with a mixture of petroleum ether and acetone, is used to separate the components into different fractions.

- Purification:
  - Fractions containing the compounds of interest are further purified using repeated column chromatography on silica gel and Sephadex LH-20.
  - Final purification is often achieved by preparative high-performance liquid chromatography (HPLC).
- Structure Elucidation:
  - The structure of the isolated compounds is determined using spectroscopic methods, including 1D and 2D NMR ( $^1\text{H}$ ,  $^{13}\text{C}$ , COSY, HSQC, HMBC) and high-resolution mass spectrometry (HRMS).

## Potential Signaling Pathway

Based on the known anti-inflammatory activity of related dihydro- $\beta$ -agarofuran sesquiterpenoids, a plausible mechanism of action for **Regelidine** involves the inhibition of the NF- $\kappa$ B signaling pathway. This pathway is a central mediator of inflammation.

Hypothesized NF- $\kappa$ B Inhibition by **Regelidine**.

## Synthesis

To date, a total synthesis of **Regelidine** has not been reported in the scientific literature. The complex, highly substituted, and stereochemically rich structure of **Regelidine** presents a significant challenge for synthetic chemists. Future research may focus on developing a synthetic route to enable the production of **Regelidine** and its analogs for further biological evaluation.

## Conclusion

**Regelidine** is a structurally intriguing natural product with potential for further investigation as a lead compound in drug discovery. Its origin from *Tripterygium regelii*, a plant with a history in traditional medicine, underscores the importance of natural sources for novel therapeutic agents. While the full biological profile of **Regelidine** is yet to be elucidated, the known activities of related dihydro- $\beta$ -agarofuran sesquiterpenoids provide a strong rationale for continued research into its cytotoxic, anti-inflammatory, and neuroprotective properties. The development of a total synthesis would be a significant milestone, facilitating more extensive biological studies and the exploration of its therapeutic potential.

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